

An In-depth Technical Guide to 2-Aminobenzene-1,4-diol

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Compound of Interest

Compound Name: 2-Aminobenzene-1,4-diol

Cat. No.: B1230505

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This technical guide provides essential information regarding the molecular properties of **2-Aminobenzene-1,4-diol**, tailored for researchers, scientists, and professionals in drug development.

Core Molecular Information

2-Aminobenzene-1,4-diol is an organic chemical compound with the molecular formula $C_6H_7NO_2$.^{[1][2][3]} Its molecular weight is approximately 125.13 g/mol.^{[1][2][3]}

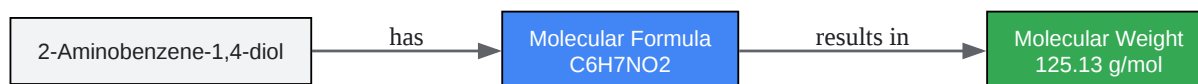
Quantitative Molecular Data

For clarity and ease of comparison, the fundamental molecular data for **2-Aminobenzene-1,4-diol** is summarized in the table below.

Property	Value
Molecular Formula	$C_6H_7NO_2$
Molecular Weight	125.13 g/mol
CAS Number	20734-68-3

Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the chemical name, its elemental formula, and the resulting molecular weight.



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Figure 1: Relationship between chemical identity, formula, and molecular weight.

Disclaimer: This guide does not include experimental protocols as the synthesis and analysis of chemical compounds should be conducted by qualified professionals in a controlled laboratory setting, following established safety guidelines and specific experimental designs tailored to the research objectives.

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References

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